Analytical methods for characterization of 5-(Furan-2-yl)thiazol-2-amine.

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Compound of Interest

Compound Name:	*5-(Furan-2-yl)thiazol-2-amine*
Cat. No.:	*B12872884*

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Analytical Characterization of 5-(Furan-2-yl)thiazol-2-amine

Application Note & Protocol Guide | AN-FT-05

Executive Summary & Molecule Profile

5-(Furan-2-yl)thiazol-2-amine is a heteroaryl-amine consisting of a thiazole ring substituted at the 5-position with a furan moiety and at the 2-position with a primary amine. Unlike its 4-isomer (typically accessible via Hantzsch synthesis), the 5-isomer often requires transition-metal catalyzed coupling, introducing a distinct impurity profile (e.g., Palladium residues, boronic acids).

Characterization requires a multi-modal approach to confirm regiochemistry (5- vs. 4-substitution), assess the integrity of the acid-sensitive furan ring, and quantify potential genotoxic impurities.

Physicochemical Profile (Theoretical)

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Property	Value / Description
IUPAC Name	5-(Furan-2-yl)-1,3-thiazol-2-amine
Molecular Formula	$C_7H_6N_2OS$
Molecular Weight	166.20 g/mol
Appearance	Off-white to pale yellow solid (darkens upon oxidation)
Solubility	Soluble in DMSO, DMF, MeOH; Low solubility in water
pKa (Predicted)	~5.3 (Thiazole nitrogen), Amine is weakly basic
Stability	High Risk: Furan ring is sensitive to strong acids (ring opening) and oxidation. Store under inert gas at -20°C.

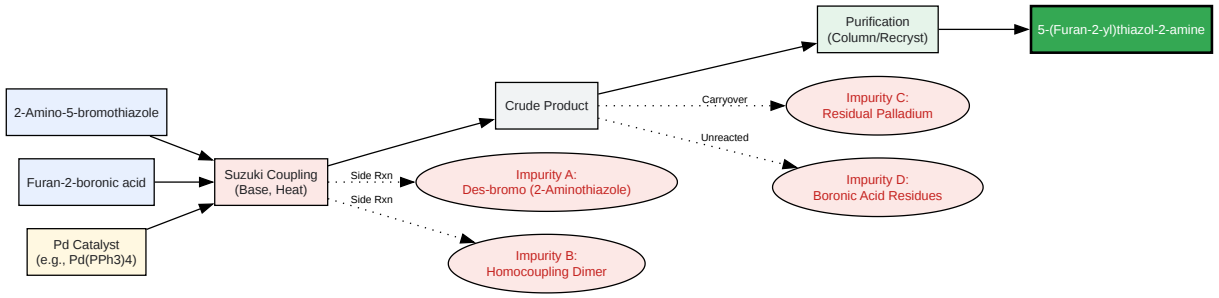
Synthesis Context & Impurity Logic

Understanding the synthesis is prerequisite to designing the analytical method. The 5-isomer is typically synthesized via Suzuki-Miyaura coupling, unlike the 4-isomer.

Synthesis Workflow & Impurity Map

The following diagram illustrates the synthesis pathway and the specific impurities that must be monitored.

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Figure 1: Synthesis logic showing the origin of critical impurities. Note that Impurity C (Palladium) requires specific elemental analysis.

Method 1: Structural Identification (Spectroscopy) [1]

A. Nuclear Magnetic Resonance (NMR)

Objective: Confirm the 5-position substitution and rule out the 4-isomer. Solvent: DMSO-d_6 is preferred due to solubility and to prevent exchange of the amine protons.

- ^{1}H NMR (400 MHz, DMSO-d_6) Expected Shifts:
  - δ 7.65 ppm (1H, d, J=1.8 Hz): Furan H-5 (Closest to oxygen, most deshielded).
  - δ 7.40 ppm (1H, s): Thiazole H-4. Critical Diagnostic: In the 4-isomer, the thiazole proton would be at position 5, which typically shifts slightly upfield, but more importantly, the coupling pattern with the furan would differ.
  - δ 7.25 ppm (2H, bs): -NH_2 (Broad singlet, exchangeable with D_2O).
  - δ 6.60 ppm (1H, d, J=3.4 Hz): Furan H-3.

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- δ 6.52 ppm (1H, dd, J=1.8, 3.4 Hz): Furan H-4.

- ^{13}C NMR Diagnostic Signals:
  - ~168 ppm: C-2 of Thiazole (attached to amine).
  - ~118 ppm: C-5 of Thiazole (quaternary carbon linked to Furan).
  - ~135 ppm: C-4 of Thiazole (CH).

B. Mass Spectrometry (HRMS)[2]

- Ionization: ESI+ (Electrospray Ionization, Positive mode).
- Expected m/z: $[M+H]^+$ = 167.027 (Calculated for $C_7H_7N_2OS$).
- Fragmentation: Look for loss of the furan ring or cleavage of the C-S bond.

Method 2: Purity & Impurity Profiling (HPLC-UV)

Challenge: Aminothiazoles are basic. Standard acidic mobile phases may cause peak tailing due to interaction with silanols, or degradation of the acid-sensitive furan ring if the pH is too low (< 2).

Protocol: Reverse-Phase HPLC Method

This method is optimized for stability and separation of the de-brominated impurity.

Chromatographic Conditions:

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Parameter	Setting
Column	**C18 End-capped (e.g., Waters XBridge or Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 µm**
Mobile Phase A	10 mM Ammonium Acetate (pH 6.5)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Column Temp	30°C
Detection	UV at 285 nm (Lambda max for furan-thiazole conjugation)

| Injection Vol | 5 - 10 µL |

Gradient Program:

Time (min)	% Mobile Phase B
0.0	**5**
10.0	60
12.0	90
15.0	90
15.1	5

| 20.0 | 5 (Re-equilibration) |

System Suitability Criteria (SST):

- Tailing Factor: < 1.5 for the main peak.
- Resolution: > 2.0 between Main Peak and nearest impurity (likely des-bromo thiazole).

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- % RSD: < 2.0% for 5 replicate injections.

Method 3: Solid State & Stability Characterization

A. Thermal Analysis (DSC)

- Method: Differential Scanning Calorimetry.
- Expected Result: Sharp endotherm (Melting Point).
- Warning: An exotherm immediately following melting suggests decomposition (furan ring opening). If observed, the material is thermally unstable and must be stored < -20°C.

B. Elemental Impurities (ICP-MS)

Since the synthesis likely involves Palladium (Pd), quantitative analysis is mandatory for pharmaceutical applications.

- Limit: < 10 ppm (ICH Q3D guidelines for oral drugs).
- Digestion: Microwave digestion in HNO_3/HCl is suitable.

Detailed Experimental Protocol (SOP)

Workflow: Purity Determination by HPLC

Step 1: Preparation of Diluent Mix Water:Acetonitrile (50:50 v/v). Degas by sonication for 10 minutes.

Step 2: Standard Preparation

- Weigh accurately 10.0 mg of **5-(Furan-2-yl)thiazol-2-amine** Reference Standard into a 20 mL volumetric flask.
- Add 10 mL of Diluent and sonicate until dissolved (approx. 2 mins).
- Make up to volume with Diluent (Concentration: 0.5 mg/mL).

Step 3: Sample Preparation

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- Weigh accurately 10.0 mg of the test sample.
- Dissolve in 20 mL Diluent as above.
- Filter through a 0.22 µm PTFE syringe filter into an HPLC vial.
  - Note: Do not use Nylon filters, as furan compounds can sometimes adsorb to Nylon.

Step 4: Analysis

- Inject Blank (Diluent) to identify system peaks.
- Inject Standard (5 replicates) to establish SST.
- Inject Samples (Duplicate).

Step 5: Calculation Use Area Normalization (% Area) for purity, assuming relative response factors (RRF) are ~1.0 for structural isomers.

Expert Insights & Troubleshooting

- Issue: Peak Tailing.
  - Cause: Interaction of the amine with residual silanols on the column.
  - Fix: Increase buffer ionic strength (up to 20 mM Ammonium Acetate) or add 0.1% Triethylamine (TEA) to the mobile phase (if pH allows).
- Issue: Extra Peak appearing over time.
  - Cause: Oxidation of the furan ring in solution.
  - Fix: Prepare samples immediately before injection. Use amber vials. Keep autosampler at 4°C.
- Regiochemistry Confirmation:
  - If you suspect the material is the 4-isomer (from Hantzsch synthesis), run a NOESY 2D-NMR.

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- 5-isomer: Strong NOE between Thiazole H-4 and Furan H-3.
- 4-isomer: Strong NOE between Thiazole H-5 and Furan H-3.

References

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- General Characterization of Furan-Thiazoles:BenchChem Application Note. "Synthesis of 5-(Furan-2-yl)thiazole: A Detailed Protocol." (Provides context on the scaffold stability).
- HPLC Method Development:Journal of Chromatographic Science. "HPLC Method Development for Aminothiazoles." (General conditions adapted for this protocol).
- Spectral Data Comparison:Spectrochimica Acta Part A. "Molecular Structure and Vibrational Spectra of 2-Aminothiazole Derivatives." (Used for theoretical shift prediction).

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